

1-(4-Methylphenyl)-2-phenylethanone molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methylphenyl)-2-phenylethanone

Cat. No.: B015197

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An In-Depth Technical Guide on the Molecular Weight of 1-(4-Methylphenyl)-2-phenylethanone

For researchers, scientists, and drug development professionals, the precise determination of a compound's molecular weight is a foundational aspect of chemical characterization, influencing everything from reaction stoichiometry to pharmacological activity. This guide provides a detailed analysis of the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone**, a ketone derivative with applications in organic synthesis and medicinal chemistry.

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **1-(4-Methylphenyl)-2-phenylethanone** is C₁₅H₁₄O.^{[1][2]}

Data Presentation: Atomic Composition and Molecular Weight

The following table summarizes the atomic composition of **1-(4-Methylphenyl)-2-phenylethanone** and the calculation of its molecular weight.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	15	12.011	180.165
Hydrogen	H	14	1.008	14.112
Oxygen	O	1	15.999	15.999
Total	210.276			

The calculated molecular weight of **1-(4-Methylphenyl)-2-phenylethanone** is 210.276 g/mol .
[1] This value is consistent with the molecular weight provided by chemical databases.[1][2]

Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a highly accurate method for determining the molecular weight of a compound. The following is a generalized experimental protocol for the analysis of **1-(4-Methylphenyl)-2-phenylethanone** using electrospray ionization mass spectrometry (ESI-MS).

Objective: To experimentally verify the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone**.

Materials and Reagents:

- **1-(4-Methylphenyl)-2-phenylethanone** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Volatile acid (e.g., formic acid) for promoting ionization
- Calibrant solution for mass spectrometer calibration

Instrumentation:

- High-resolution mass spectrometer with an electrospray ionization (ESI) source

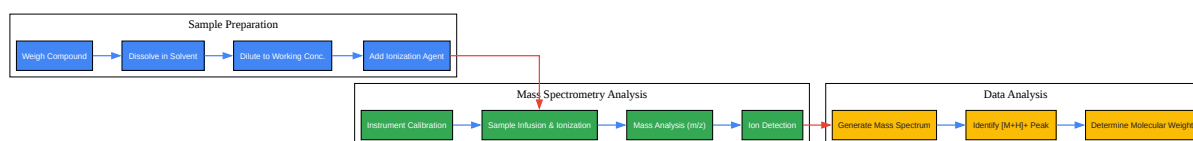
Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of **1-(4-Methylphenyl)-2-phenylethanone**.
 - Dissolve the sample in a suitable solvent (e.g., methanol) to a final concentration of approximately 1 mg/mL.
 - Further dilute the stock solution to a working concentration of 1-10 µg/mL using the same solvent.
 - To facilitate protonation and the formation of $[M+H]^+$ ions, add a small amount of formic acid to the final solution (typically 0.1% v/v).
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibrant solution. This ensures high mass accuracy.
- Sample Infusion and Ionization:
 - Introduce the prepared sample solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 µL/min).
 - The sample is nebulized into a fine spray of charged droplets.
 - A high voltage is applied to the ESI probe to facilitate the ionization of the analyte molecules.
- Mass Analysis:
 - The generated ions are transferred from the atmospheric pressure region of the ion source into the high vacuum of the mass analyzer.
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).

- Detection and Data Acquisition:
 - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z .
 - Acquire data over a relevant mass range (e.g., m/z 100-500).
- Data Analysis:
 - Identify the peak corresponding to the protonated molecule, $[M+H]^+$. For **1-(4-Methylphenyl)-2-phenylethanone**, this would be expected at an m/z of approximately 211.283.
 - The exact mass of the compound can be determined from the m/z value of this peak.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the molecular weight of **1-(4-Methylphenyl)-2-phenylethanone** using mass spectrometry.



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Mass Spectrometry Workflow for Molecular Weight Determination

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- To cite this document: BenchChem. [1-(4-Methylphenyl)-2-phenylethanone molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015197#1-4-methylphenyl-2-phenylethanone-molecular-weight]

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